

# A Comprehensive Technical Guide to the Physical Characteristics of Glycine p-Nitroanilide Powder

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## Compound of Interest

Compound Name: *Glycine p-nitroanilide*

Cat. No.: *B555452*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of reagents is fundamental to ensuring experimental reproducibility and success. This guide provides an in-depth overview of the core physical characteristics of **Glycine p-nitroanilide** powder, a chromogenic substrate widely used in enzymatic assays.

## Summary of Physical and Chemical Properties

**Glycine p-nitroanilide** is a synthetic compound that serves as a crucial tool in biochemical research.<sup>[1]</sup> Its physical characteristics are well-documented and are summarized below for easy reference.

Property	Value	Reference
Appearance	Yellow crystalline to light yellow powder	<a href="#">[1]</a>
Molecular Formula	$C_8H_9N_3O_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	195.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	157 - 172 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	451.7 °C at 760 mmHg	<a href="#">[3]</a> <a href="#">[5]</a>
Density	1.413 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	227 °C	<a href="#">[3]</a>
Refractive Index	1.654	<a href="#">[3]</a>
Vapor Pressure	2.37E-08 mmHg at 25°C	<a href="#">[3]</a>
Solubility	Soluble in water (50 mg/mL, clear, faintly yellow to yellow), 1 M HCl (50 mg/mL), DMF (50 mg/mL, clear, yellow), and DMSO.	
Storage Conditions	0 - 8 °C or -20°C	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

While detailed experimental protocols for the determination of all physical characteristics of a specific batch of **Glycine p-nitroanilide** are typically found in the manufacturer's Certificate of Analysis, generalized methodologies are described below.

### Determination of Melting Point

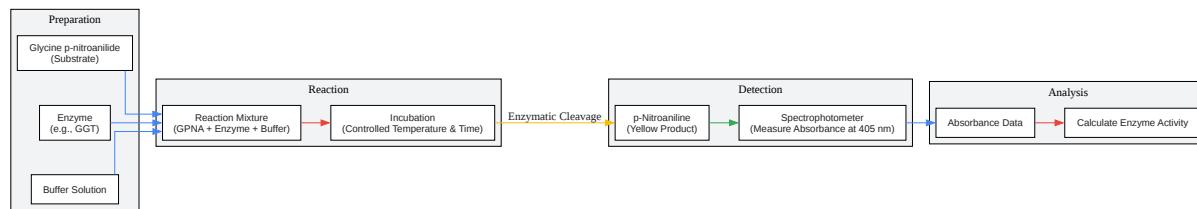
The melting point of **Glycine p-nitroanilide** powder is determined using a standard melting point apparatus. A small, tightly packed sample of the powder is placed in a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point.

## Solubility Assessment

To determine the solubility of **Glycine p-nitroanilide**, a known mass of the powder is added to a specific volume of a solvent (e.g., water, DMSO, DMF) at a controlled temperature. The mixture is agitated until it is fully dissolved or until no more solute dissolves. The concentration at which the substance is fully dissolved is reported as its solubility in that solvent at that temperature.

## Enzymatic Assay Workflow

**Glycine p-nitroanilide** is widely used as a chromogenic substrate for various proteases and peptidases, such as gamma-glutamyltransferase (GGT).<sup>[5]</sup> The enzymatic cleavage of the amide bond in **Glycine p-nitroanilide** releases the yellow-colored p-nitroaniline, which can be quantified spectrophotometrically.



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Caption: Workflow for an enzymatic assay using **Glycine p-nitroanilide** as a chromogenic substrate.

## Handling and Storage

For safe handling, it is recommended to work in a well-ventilated area and wear appropriate personal protective equipment, including gloves and eye protection.<sup>[3]</sup> Avoid the formation of dust and aerosols.<sup>[3]</sup> **Glycine p-nitroanilide** powder should be stored in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[3]</sup> Recommended storage temperatures are between 0 °C and 8 °C, with some sources suggesting storage at -20°C for long-term stability.<sup>[1][3]</sup>

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